

An In-depth Technical Guide to Disperse Red 17 (C.I. 11210)

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Compound of Interest

Compound Name: Disperse Red 17

Cat. No.: B15556278

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Disperse Red 17, also identified by the Colour Index number C.I. 11210, is a monoazo dye belonging to the disperse class of dyes.^{[1][2]} Its chemical structure consists of a substituted azobenzene core. These dyes are characterized by their low water solubility and are primarily used for dyeing hydrophobic fibers such as polyester, acetate, and nylon. This guide provides a comprehensive overview of the classification, properties, synthesis, and analysis of **Disperse Red 17**.

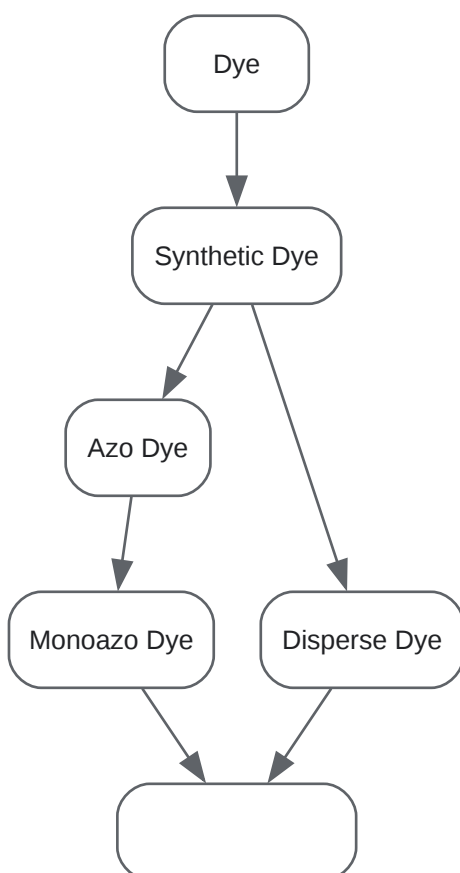
Classification and Identification

Disperse Red 17 is systematically classified based on its chemical structure and application.

- Chemical Class: Monoazo dye^[1]
- Application Class: Disperse dye
- Colour Index Name: C.I. **Disperse Red 17**^[1]
- Colour Index Number: C.I. 11210^[1]
- CAS Number: 3179-89-3^[1]

- Molecular Formula: $C_{17}H_{20}N_4O_4$ [\[1\]](#)
- IUPAC Name: 2,2'-({3-Methyl-4-[(E)-(4-nitrophenyl)diazenyl]phenyl}imino)diethanol[\[2\]](#)

A logical diagram illustrating the classification of **Disperse Red 17** is provided below.



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Classification of **Disperse Red 17**

Physicochemical Properties

The key physicochemical properties of **Disperse Red 17** are summarized in the table below. This data is essential for understanding its behavior in various applications and for developing analytical methods.

Property	Value	Reference
Molecular Weight	344.37 g/mol	[1][3]
Appearance	Deep violet powder	[3]
Melting Point	160 °C	[2][3]
Boiling Point	586.5 °C (estimated)	[2]
Density	1.283 g/cm ³	[2]
Water Solubility	0.757 mg/L	[2]
Solubility	Soluble in ethanol and acetone	[1][2][4]
logP (octanol-water partition coefficient)	3.45 (estimated)	[3]

Experimental Protocols

Synthesis of Disperse Red 17

The synthesis of **Disperse Red 17** involves a two-step diazotization and coupling reaction.

Manufacturing Methods: 4-Nitrobenzenamine is diazotized and then coupled with N,N-bis(2-hydroxyethyl)-3-methylbenzenamine.[1]

A detailed hypothetical laboratory-scale protocol is provided below.

Materials:

- 4-Nitroaniline (p-nitroaniline)
- N,N-bis(2-hydroxyethyl)-3-methylaniline (m-Tolyldiethanolamine)
- Sodium nitrite (NaNO₂)
- Hydrochloric acid (HCl), concentrated
- Sodium hydroxide (NaOH)

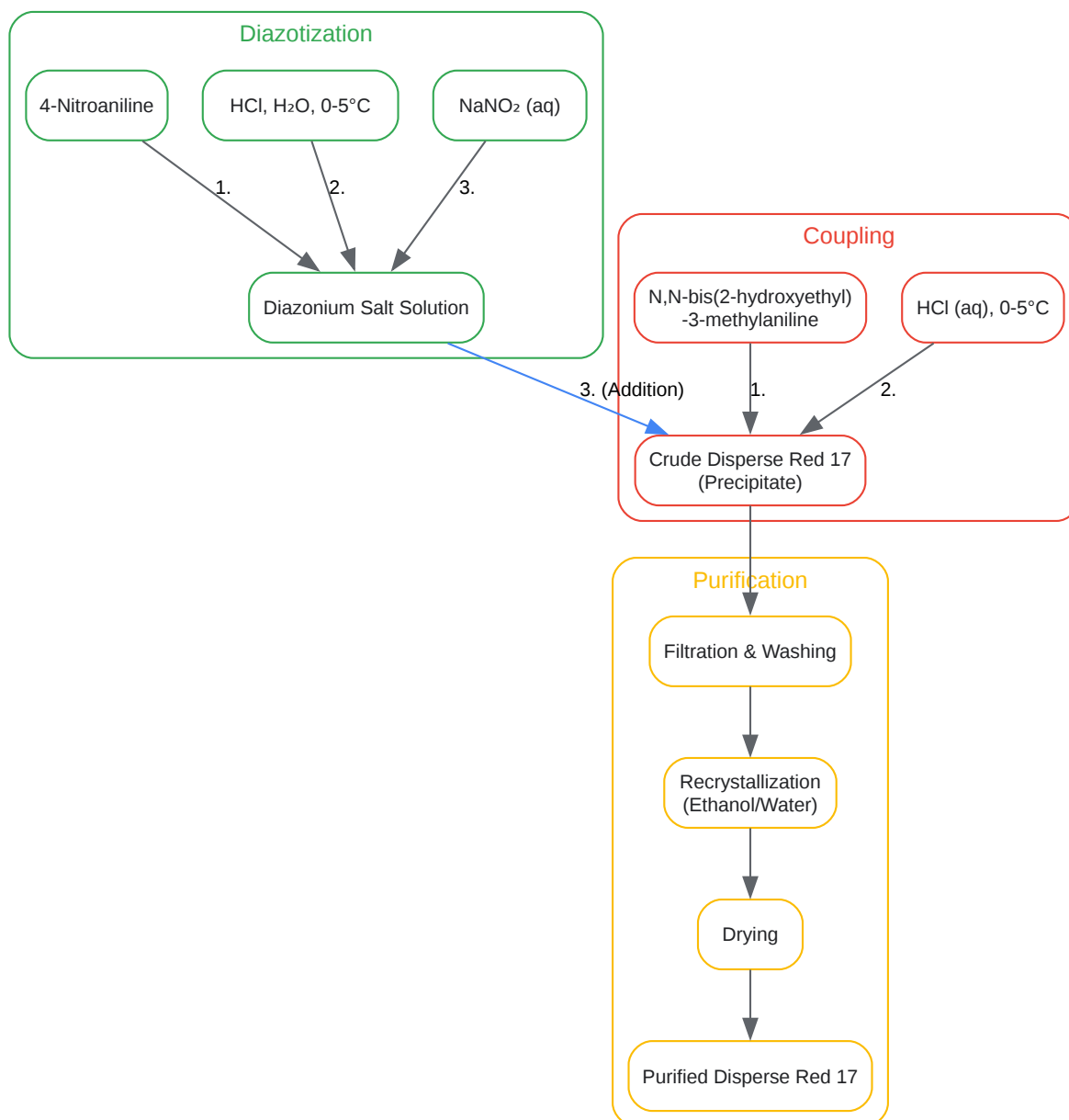
- Ice
- Distilled water
- Ethanol

Protocol:

- Diazotization:
 - In a 250 mL beaker, dissolve 0.05 mol of 4-nitroaniline in 50 mL of 3 M hydrochloric acid.
 - Cool the solution to 0-5 °C in an ice bath with constant stirring.
 - Slowly add a pre-cooled aqueous solution of 0.055 mol of sodium nitrite dropwise, ensuring the temperature remains below 5 °C.
 - Continue stirring for 30 minutes after the addition is complete. The resulting solution contains the diazonium salt.
- Coupling:
 - In a separate 500 mL beaker, dissolve 0.05 mol of N,N-bis(2-hydroxyethyl)-3-methylaniline in 100 mL of dilute hydrochloric acid.
 - Cool this solution to 0-5 °C in an ice bath.
 - Slowly add the previously prepared diazonium salt solution to the coupling component solution with vigorous stirring, maintaining the temperature below 5 °C.
 - After the addition, continue to stir the reaction mixture for 2-3 hours at 0-5 °C.
 - Slowly neutralize the reaction mixture with a cold sodium hydroxide solution to a pH of 4-5 to facilitate the precipitation of the dye.
- Isolation and Purification:
 - Filter the precipitated crude **Disperse Red 17** using a Buchner funnel.

- Wash the filter cake with cold distilled water until the filtrate is neutral.
- Recrystallize the crude product from an ethanol-water mixture to obtain the purified dye.
- Dry the purified **Disperse Red 17** in a vacuum oven at 60 °C.

The following diagram illustrates the general workflow for the synthesis of **Disperse Red 17**.



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Synthesis Workflow for **Disperse Red 17**

Determination of Colour Fastness to Light

The resistance of **Disperse Red 17** dyed on a substrate to the action of an artificial light source is determined according to the ISO 105-B02 standard.

Principle: A specimen of the dyed textile is exposed to artificial light under specified conditions, alongside a set of blue wool references with known light fastness. The change in colour of the specimen is assessed by comparing it with the change in the reference materials.

Apparatus:

- Xenon arc fading lamp test apparatus
- Blue wool references (ISO 105-B08)
- Grey scale for assessing change in colour (ISO 105-A02)
- Specimen holders
- Masking cards

Protocol:

- Specimen Preparation: Prepare specimens of the textile dyed with **Disperse Red 17** of a suitable size for the specimen holders.
- Mounting: Mount the specimens and a set of blue wool references (e.g., 1 to 8) in the holders, ensuring a portion of each is covered by an opaque mask.
- Exposure: Place the mounted specimens and references in the xenon arc fading lamp apparatus. Expose them to the light source under controlled conditions of temperature and humidity as specified in ISO 105-B02.
- Assessment: Periodically inspect the specimens and references. The exposure is complete when the contrast between the exposed and unexposed parts of the specimen is equal to a specific grade on the grey scale, or when a certain blue wool reference has faded to a specific degree.
- Rating: The light fastness of the specimen is rated by comparing the change in its colour with that of the blue wool references. The rating is the number of the blue wool reference that

shows a similar change in colour.

Determination of Colour Fastness to Washing

The resistance of the colour of textiles dyed with **Disperse Red 17** to washing is determined according to the ISO 105-C10 standard.

Principle: A specimen of the dyed textile, in contact with specified adjacent fabrics, is laundered under specified conditions of temperature, alkalinity, bleaching, and abrasive action. The change in colour of the specimen and the staining of the adjacent fabrics are assessed.

Apparatus:

- Launder-Ometer or similar apparatus for rotating closed containers in a thermostatically controlled water bath.
- Stainless steel containers and balls.
- Multifibre adjacent fabric (e.g., containing wool, cotton, nylon, polyester, acrylic, and acetate).
- Grey scale for assessing change in colour (ISO 105-A02) and for assessing staining (ISO 105-A03).
- Standard soap solution.

Protocol:

- Specimen Preparation: Prepare a composite specimen by sewing a piece of the dyed textile between two pieces of the multifibre adjacent fabric.
- Washing: Place the composite specimen, the specified number of stainless steel balls, and the required volume of soap solution into a container.
- Treatment: Operate the machine at the specified temperature and for the specified time according to one of the test methods outlined in ISO 105-C10 (e.g., Test C10(C) at 60°C for 30 minutes).

- **Rinsing and Drying:** After the treatment, remove the specimen, rinse it thoroughly with cold water, and then dry it in air at a temperature not exceeding 60°C.
- **Assessment:** Assess the change in colour of the dyed specimen using the grey scale for assessing change in colour. Assess the degree of staining on each type of fiber in the multifibre fabric using the grey scale for assessing staining.

Analytical Method: High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method can be developed for the identification and quantification of **Disperse Red 17**.

Hypothetical HPLC Parameters:

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	A: Water with 0.1% formic acid B: Acetonitrile with 0.1% formic acid
Gradient	50% B to 95% B over 15 minutes, hold for 5 minutes, then return to initial conditions
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Detection	UV-Vis Diode Array Detector (DAD) at the λ_{max} of Disperse Red 17 (approximately 500-530 nm)
Column Temperature	30 °C

Protocol:

- **Standard Preparation:** Prepare a stock solution of **Disperse Red 17** in a suitable solvent (e.g., acetonitrile) and then prepare a series of calibration standards by serial dilution.

- **Sample Preparation:** Extract **Disperse Red 17** from the sample matrix using an appropriate solvent and dilute as necessary to fall within the calibration range.
- **Analysis:** Inject the standards and samples onto the HPLC system and record the chromatograms.
- **Quantification:** Identify the peak for **Disperse Red 17** based on its retention time and quantify it by comparing its peak area to the calibration curve generated from the standards.

Toxicological and Regulatory Information

Disperse Red 17 is known to be a skin sensitizer and may cause an allergic skin reaction.^[2] Due to its potential health effects, its use is regulated in certain applications. For instance, its use in tattoo inks and permanent make-up is restricted in the European Union.

Toxicological evaluation of dyes like **Disperse Red 17** would typically follow OECD (Organisation for Economic Co-operation and Development) guidelines for the testing of chemicals. Key toxicological endpoints that would be investigated include:

- **Acute Oral Toxicity (OECD TG 423):** To determine the short-term toxicity from a single oral dose.
- **Acute Dermal Toxicity (OECD TG 402):** To assess the toxicity from a single dermal application.
- **Skin Sensitization (OECD TG 429):** To evaluate the potential to cause allergic contact dermatitis.
- **Mutagenicity (e.g., Ames test, OECD TG 471):** To assess the potential to cause genetic mutations.
- **Repeated Dose Toxicity (e.g., OECD TG 407):** To evaluate the effects of repeated exposure over a period of time.

Researchers and professionals in drug development should be aware of the potential for azo dyes to be reductively cleaved to aromatic amines, some of which are known carcinogens. The toxicological profile of any potential metabolites should also be considered.

Conclusion

Disperse Red 17 (C.I. 11210) is a well-characterized monoazo disperse dye with specific physicochemical properties that dictate its applications and analytical methodologies. This guide has provided a detailed overview of its classification, properties, and key experimental protocols for its synthesis and characterization. A thorough understanding of these technical aspects is crucial for its safe and effective use in research and industry. Researchers are advised to consult the specific ISO and OECD guidelines for detailed procedural information.

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